

Optimizing fermentation conditions for Jasmolactone production

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Compound of Interest

Compound Name: Jasmolactone

Cat. No.: B1584086

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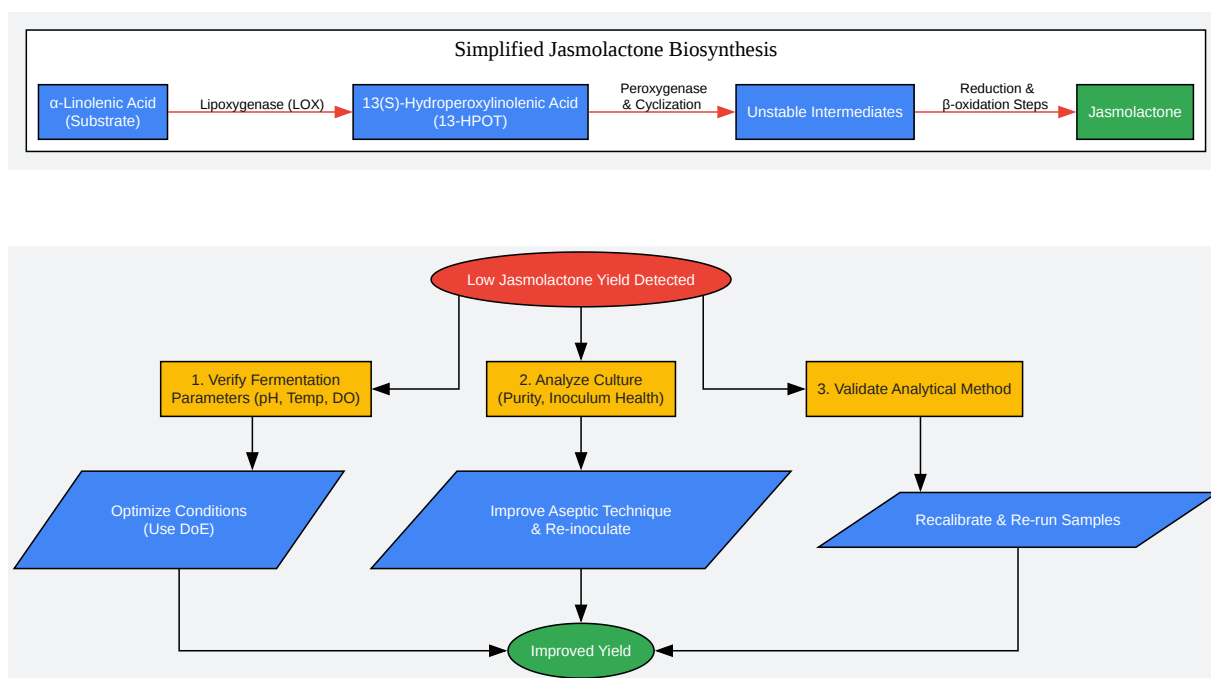
Technical Support Center: Optimizing Jasmolactone Production

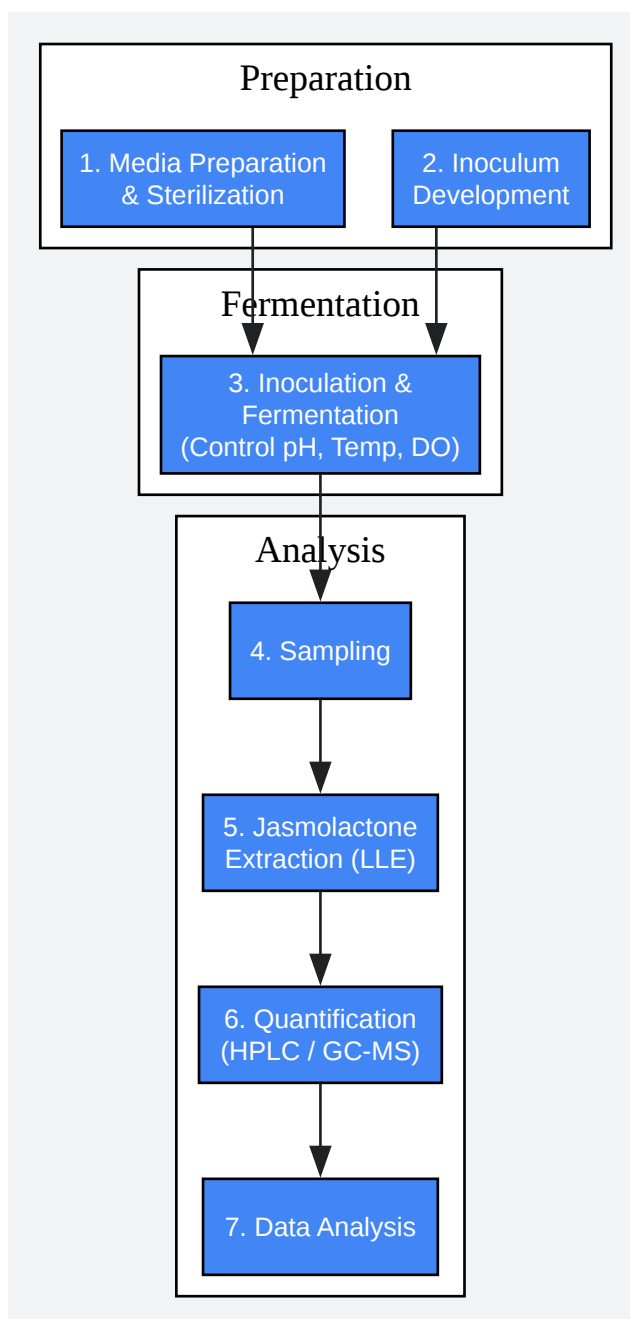
Welcome to the technical support center for **Jasmolactone** production via fermentation. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the biosynthetic pathway for **jasmolactone**?

A1: **Jasmolactone** biosynthesis is part of the oxylipin pathway, which is derived from fatty acids. The process begins with an unsaturated fatty acid, such as linolenic acid or linoleic acid. This substrate is then acted upon by lipoxygenases (LOXs).^[1] The pathway proceeds through several enzymatic steps involving hydroperoxy fatty acids to ultimately form the characteristic lactone ring structure of **jasmolactone**.^[1]





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References

- 1. Biosynthesis of Jasmine Lactone in Tea (Camellia sinensis) Leaves and Its Formation in Response to Multiple Stresses - PubMed [pubmed.ncbi.nlm.nih.gov]
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